

Technical Guide: Biological Targets & Mechanism of Action for 1-Pyrenol, 6-nitro-

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Compound of Interest

Compound Name: 1-Pyrenol, 6-nitro-

CAS No.: 1767-28-8

Cat. No.: B122723

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Executive Summary

1-Pyrenol, 6-nitro- (CAS: 1767-28-8) is a functionalized polycyclic aromatic hydrocarbon (PAH) derivative. It primarily arises as a Phase I metabolite of 1-nitropyrene via cytochrome P450-mediated hydroxylation. Unlike its parent compound, the presence of the hydroxyl group at the C1 position alters its hydrophobicity and reactivity, creating a distinct profile of biological targets. Its toxicity is mediated through three primary axes: genotoxic DNA alkylation (following nitroreduction), protein adduction (targeting cysteine residues), and oxidative stress induction (mitochondrial disruption).

Chemical Identity & Physicochemical Profile[1][2][3][4]

- IUPAC Name: 1-Hydroxy-6-nitropyrene
- Synonyms: 6-Nitro-1-pyrenol, 1-Nitropyren-6-ol
- Molecular Formula: $C_{16}H_9NO_3$ [1]

- Molecular Weight: 263.25 g/mol [1]
- Key Property: The compound possesses both an electron-withdrawing nitro group and an electron-donating hydroxyl group, creating a "push-pull" electronic system that facilitates specific metabolic activations.

Primary Biological Targets

Genomic Targets (DNA)

The most critical biological target for **1-Pyrenol, 6-nitro-** is nuclear DNA. However, the compound is a pro-mutagen; it requires metabolic activation to bind DNA.

- Target Mechanism: Intercalation followed by covalent bond formation.
- Specific Adducts:
 - dG-C8 Adducts: The primary lesion is formed at the C8 position of guanine. Following nitroreduction, the resultant N-hydroxy-amine species generates a nitrenium ion that attacks the C8 of deoxyguanosine.
 - Predicted Structure: N-(deoxyguanosin-8-yl)-1-amino-6-hydroxypyrene.
- Mutagenic Consequence: These bulky adducts cause replication errors, predominantly inducing G:C
T:A transversions (frameshift mutations) in the p53 tumor suppressor gene and KRAS oncogene.

Enzymatic Targets (Metabolic Interface)

1-Pyrenol, 6-nitro- interacts with Phase I and Phase II enzymes as both a product and a substrate.

Enzyme Family	Specific Isoforms	Interaction Type	Biological Consequence
Cytochrome P450	CYP2A13, CYP1A1, CYP1B1	Substrate / Inducer	Oxidizes the ring to form reactive epoxides (e.g., K-region oxides) or diols.
Nitroreductases	Xanthine Oxidase, DT-Diaphorase	Activator	Reduces the -NO ₂ group to -NHOH (hydroxylamine), the proximate mutagen.
Sulfotransferases	SULT1A1	Activator	Sulfates the hydroxyl group, creating a labile ester that spontaneously generates reactive carbocations.
UDP-Glucuronosyltransferases	UGT1A	Detoxifier	Conjugates glucuronic acid for renal excretion (major elimination pathway).

Proteomic Targets (Cysteine Adducts)

Recent proteomic profiling suggests that nitro-PAHs form adducts with serum proteins at a higher frequency than with DNA.

- Target Residue: Cysteine thiols (-SH).
- Major Target Protein: Serum Albumin (specifically Cys34) and Hemoglobin.
- Mechanism: The nitroso intermediate (1-nitroso-6-hydroxypyrene) reacts with sulfhydryl groups to form sulfinamide adducts.^[2] This serves as a biomarker for cumulative exposure.

Receptor Targets

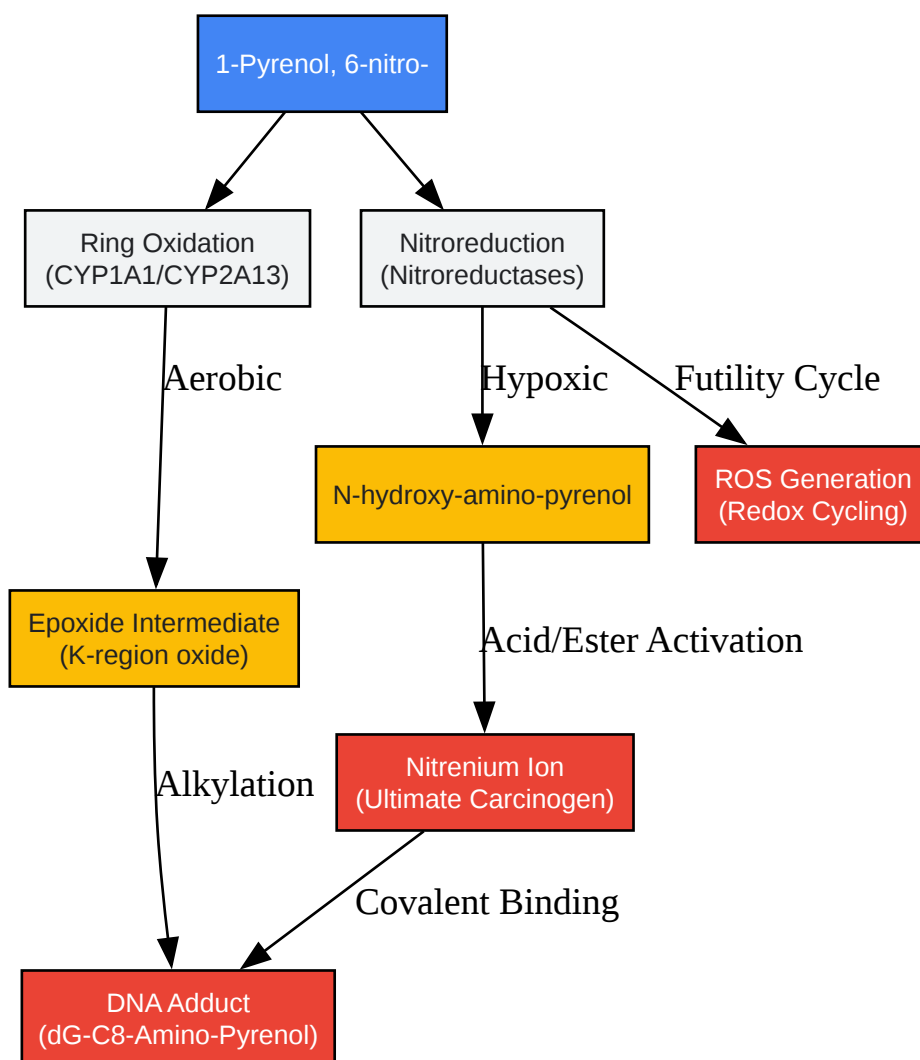
- Aryl Hydrocarbon Receptor (AhR): Like its parent 1-NP, **1-Pyrenol, 6-nitro-** is a ligand for the AhR.
 - Effect: Binding induces nuclear translocation of AhR, dimerization with ARNT, and transcriptional activation of the CYP1A1 and CYP1B1 genes (Xenobiotic Response Element). This creates a positive feedback loop, increasing the bioactivation of the compound itself.

Mechanism of Action (MOA)

The toxicity of **1-Pyrenol, 6-nitro-** is driven by a bifurcated pathway: Nitroreduction (dominant in hypoxic/bacterial environments) and Ring Oxidation (dominant in aerobic mammalian tissues).

Pathway Visualization

The following diagram illustrates the metabolic divergence leading to genotoxicity.



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Caption: Metabolic activation pathways of **1-Pyrenol, 6-nitro-** leading to DNA damage and oxidative stress.

Oxidative Stress & Apoptosis

Beyond direct DNA damage, the compound undergoes redox cycling. The reduction of the nitro group to a nitro anion radical is reversible in the presence of oxygen, regenerating the parent compound and releasing a superoxide anion (

).

- Cascade: Superoxide

Hydrogen Peroxide

Hydroxyl Radical.

- Result: Mitochondrial membrane depolarization, release of Cytochrome c, and activation of the intrinsic apoptotic pathway.

Experimental Methodologies for Target Validation

To validate these targets in a research setting, the following protocols are recommended.

Mutagenicity Assay (Ames Test)

- Purpose: Quantify genotoxic potential.
- Strains: Salmonella typhimurium TA98 (detects frameshifts) and TA98NR (nitroreductase-deficient).
- Protocol:
 - Incubate bacteria with **1-Pyrenol, 6-nitro-** (0.1 - 10 μ g/plate).
 - Condition A: Without S9 mix (tests direct-acting mutagenicity via bacterial nitroreductases).
 - Condition B: With S9 rat liver homogenate (tests CYP-mediated activation).
 - Interpretation: A drop in revertants in TA98NR compared to TA98 confirms nitroreduction is the activation mechanism.

³²P-Postlabeling (DNA Adduct Detection)

- Purpose: Detect and quantify specific dG-C8 adducts.
- Sensitivity: 1 adduct per nucleotides.
- Workflow:

- Isolate DNA from treated cells (e.g., HepG2).
- Digest DNA to deoxyribonucleoside 3'-monophosphates using Micrococcal Nuclease.
- Label adducts with

using T4 polynucleotide kinase.
- Separate via multidimensional Thin Layer Chromatography (TLC).
- Visualize via autoradiography. Adducts of **1-Pyrenol, 6-nitro-** will migrate to distinct positions based on polarity (more polar than 1-NP adducts due to the -OH group).

AhR Luciferase Reporter Assay

- Purpose: Confirm receptor binding and activation.
- Cell Line: HepG2-XRE-Luc (stably transfected with Xenobiotic Response Element linked to Luciferase).
- Protocol:
 - Seed cells in 96-well plates.
 - Treat with compound (0.1 - 10 μ M) for 24 hours.
 - Lyse cells and add luciferin substrate.
 - Measure luminescence.[3]
 - Control: Co-treat with CH-223191 (AhR antagonist) to verify specificity.

Data Summary: Mutagenic Potency

Comparative mutagenicity data highlights the role of the nitro group position and metabolic state.

Compound	TA98 (-S9) Revertants/nmol	TA98 (+S9) Revertants/nmol	Mechanism Note
1-Nitropyrene (Parent)	~500	~1,200	Requires activation.
1-Pyrenol, 6-nitro-	~200 - 400	High	Hydroxyl group increases polarity, potentially aiding excretion but retaining mutagenicity.
1-Aminopyrene	< 10	High	Requires S9 oxidation.

References

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Sources

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